

An In-depth Technical Guide to 5-Methacrylamidoisophthalic Acid

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Compound of Interest

Compound Name: MS15203

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Introduction

5-Methacrylamidoisophthalic acid is a functionalized monomer notable for its unique molecular architecture, which combines a polymerizable methacrylamide group with a pH-sensitive isophthalic acid moiety. This structure makes it a valuable building block in the synthesis of advanced polymers for specialized applications, particularly in the biomedical and dental fields. The presence of two carboxylic acid groups imparts hydrophilicity and allows for pH-responsive behavior, while the methacrylamide group provides a site for free-radical polymerization. This guide provides a comprehensive overview of its synthesis, properties, and key applications, supported by detailed experimental protocols and structured data.

Physicochemical and Computed Properties

The inherent properties of 5-Methacrylamidoisophthalic acid are foundational to its function in various applications. Key quantitative data has been compiled from chemical databases and supplier information.^[1]

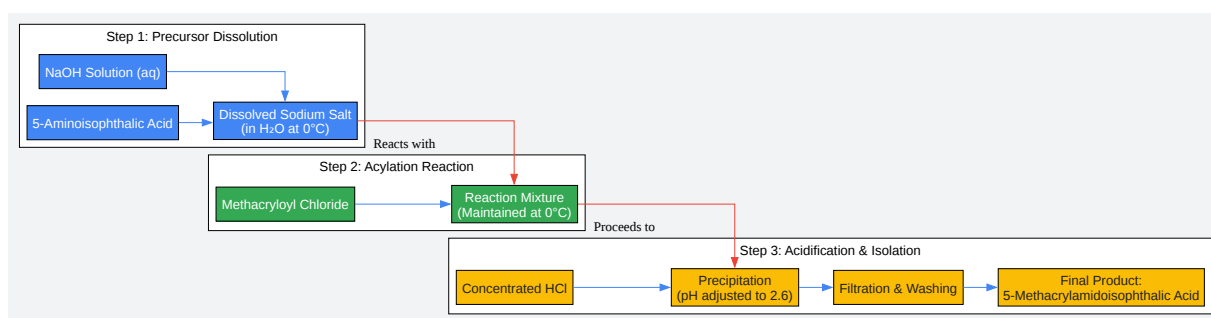
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₁ NO ₅	PubChem
Molecular Weight	249.22 g/mol	PubChem[1]
IUPAC Name	5-(2-methylprop-2-enoylamino)benzene-1,3-dicarboxylic acid	PubChem[1]
CAS Number	73912-52-4	BLD Pharm[2]
Melting Point	267-272°C	ResearchGate[3]
Appearance	Light pink solid	ResearchGate[3]
Canonical SMILES	<chem>CC(=C)C(=O)NC1=CC(=CC(=C1)C(=O)O)C(=O)O</chem>	PubChem[1]
InChIKey	NVOBVSWSYFEMR-UHFFFAOYSA-N	PubChem[1]

Synthesis of 5-Methacrylamidoisophthalic Acid

The primary route for synthesizing 5-Methacrylamidoisophthalic acid is via the acylation of 5-aminoisophthalic acid with methacryloyl chloride. This reaction, known as the Schotten-Baumann reaction, is conducted under basic conditions to neutralize the hydrogen chloride byproduct.

Synthesis Workflow

The logical flow of the synthesis protocol is depicted below. This process starts with the dissolution of the amine precursor in a basic solution, followed by the dropwise addition of the acylating agent at a reduced temperature to control the reaction's exothermicity.



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General synthesis pathway for 5-Methacrylamidoisophthalic acid.

Detailed Experimental Protocol

This protocol is based on a reported procedure for the synthesis of an analogous compound, N-5-acrylamidoisophthalic acid, and is adapted for methacrylation.[3]

- Materials:
 - 5-Aminoisophthalic acid (1.0 g, 5.52 mmol)
 - Sodium hydroxide (0.66 g, 16.56 mmol)
 - Methacryloyl chloride (0.63 g, 6.07 mmol)
 - Deionized water (11 mL)

- Concentrated hydrochloric acid
- Ice bath
- Procedure:
 - Add 5-aminoisophthalic acid (1.0 g) to a solution of sodium hydroxide (0.66 g) in deionized water (11 mL).
 - Cool the resulting mixture to 0°C in an ice bath with continuous stirring.
 - Slowly add methacryloyl chloride dropwise to the cooled mixture. Maintain the temperature at 0°C throughout the addition.
 - After the addition is complete, continue stirring the reaction mixture at 0°C for an additional 2 hours.
 - Adjust the pH of the solution to 2.6 by adding concentrated HCl dropwise. A precipitate will form.
 - Collect the light pink precipitate by vacuum filtration.
 - Wash the collected solid with a small amount of ice-cold water to remove impurities.
 - Dry the final product under vacuum to yield 5-Methacrylamidoisophthalic acid.^[3]

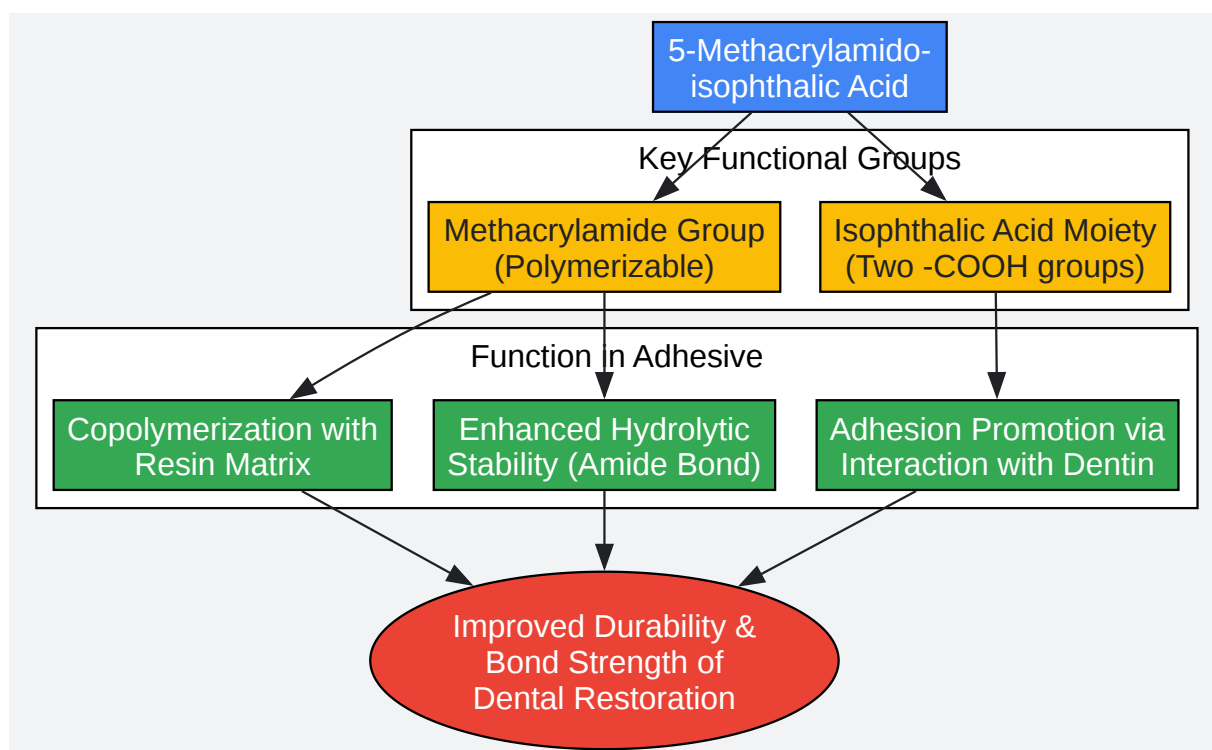
Applications in Polymer Science

The bifunctional nature of 5-Methacrylamidoisophthalic acid makes it a versatile monomer for creating functional polymers with tailored properties. Its primary applications are in the development of dental adhesives and pH-responsive hydrogels for drug delivery.

Dental Adhesives

In dentistry, methacrylates are widely used to bond restorative materials to the tooth structure. ^[4] The incorporation of acidic monomers like 5-Methacrylamidoisophthalic acid can enhance adhesion to the dentin substrate. The carboxylic acid groups can interact with the calcium ions in hydroxyapatite, promoting a stronger interface, while the methacrylamide group

copolymerizes with other resin monomers in the adhesive system.[4] The amide linkage in methacrylamides is also known to be more resistant to hydrolysis compared to the ester linkages in conventional methacrylate monomers, potentially leading to more durable dental restorations.[4]



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Structure-function relationship in dental adhesive applications.

pH-Responsive Hydrogels for Drug Delivery

Hydrogels are crosslinked polymer networks that can absorb large amounts of water, making them highly biocompatible.[5][6] "Smart" hydrogels can respond to environmental stimuli, such as pH.[5] Polymers containing 5-Methacrylamidoisophthalic acid are pH-sensitive due to the carboxylic acid groups.

- At low pH (e.g., stomach, pH < 5): The carboxylic acid groups are protonated (-COOH), leading to a collapsed, less swollen hydrogel state. This minimizes premature drug release.

- At higher pH (e.g., intestine, pH > 5.5): The carboxylic acid groups deprotonate (-COO^-), causing electrostatic repulsion between the polymer chains. This leads to increased swelling and subsequent release of the entrapped drug.[\[7\]](#)

This behavior makes these hydrogels promising candidates for targeted oral drug delivery, protecting the drug in the acidic environment of the stomach and releasing it in the more neutral environment of the intestines.[\[7\]](#)

This protocol outlines the general steps for creating a hydrogel incorporating 5-Methacrylamidoisophthalic acid and evaluating its pH-responsive swelling behavior.

- Materials:
 - 5-Methacrylamidoisophthalic acid (functional monomer)
 - A neutral, hydrophilic co-monomer (e.g., N,N-dimethylacrylamide)[\[7\]](#)
 - A crosslinking agent (e.g., tetraethylene glycol dimethacrylate)[\[6\]](#)
 - A photoinitiator (e.g., DMPA)[\[4\]](#)
 - Phosphate buffered saline (PBS) at pH 1.2 and pH 6.8
 - Ethanol
- Procedure:
 - Monomer Solution Preparation: Dissolve the functional monomer, co-monomer, crosslinker, and photoinitiator in a suitable solvent like ethanol.
 - Polymerization: Transfer the solution to a mold and expose it to UV light to initiate polymerization and form the hydrogel.
 - Purification: Immerse the resulting hydrogel in deionized water for several days, changing the water frequently to remove unreacted monomers and initiator.
 - Drying: Dry the purified hydrogel in a vacuum oven until a constant weight (W_d) is achieved.

- Swelling Study:
 - Immerse pre-weighed dry hydrogel samples in buffer solutions of pH 1.2 and pH 6.8.
 - At regular time intervals, remove the samples, blot excess surface water, and record the swollen weight (W_s).
 - Continue until the weight remains constant (equilibrium swelling).
 - Calculate the Equilibrium Swelling Ratio (ESR) using the formula: $ESR = (W_s - W_d) / W_d$.
- Data Analysis: Plot ESR versus time for both pH values to characterize the swelling kinetics and pH-responsiveness. The ESR is expected to be significantly higher at pH 6.8 than at pH 1.2.^[7]

Conclusion

5-Methacrylamidoisophthalic acid is a highly functional monomer with significant potential in materials science, particularly for biomedical and dental applications. Its synthesis is straightforward, and its unique combination of a polymerizable amide group and pH-sensitive carboxylic acid groups allows for the creation of advanced polymers with enhanced stability and stimuli-responsive properties. The detailed protocols and structured data provided in this guide serve as a valuable resource for researchers and professionals aiming to leverage this versatile compound in drug delivery systems and high-performance dental materials.

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References

- 1. MS0015203 | C₁₂H₁₁NO₅ | CID 773544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 73912-52-4|5-Methacrylamidoisophthalic acid|BLD Pharm [bldpharm.de]
- 3. researchgate.net [researchgate.net]

- 4. Use of (meth)acrylamides as alternative monomers in dental adhesive systems - PMC [pmc.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
- 6. mdpi.com [mdpi.com]
- 7. Stimuli-Responsive Hydrogels of Poly(Methacrylic Acid)/Poly(N,N-dimethylacrylamide) Interpenetrating Polymer Networks as Drug Delivery Systems for Promethazine Hydrochloride | MDPI [mdpi.com]
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